

Assessing the Specificity of ZX782 Against Related Kinase Targets

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Compound of Interest

Compound Name: ZX782

Cat. No.: B15542165

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the in vitro performance of the hypothetical ATP-competitive mTOR inhibitor, **ZX782**, against its primary target and other closely related kinases within the PI3K/AKT/mTOR signaling pathway. The presented data is illustrative, based on typical results for selective mTOR inhibitors, and is intended to demonstrate a robust methodology for specificity assessment.

Comparative Analysis of Kinase Inhibition

The specificity of **ZX782** was evaluated against a panel of kinases, including the primary target mTOR and structurally related kinases from the PI3K/AKT pathway. The half-maximal inhibitory concentrations (IC₅₀) were determined using a time-resolved fluorescence resonance energy transfer (TR-FRET) based kinase assay.

Target Kinase	IC50 (nM) of ZX782	Fold Selectivity vs. mTOR
mTOR	5	1
PI3K α	850	170
PI3K β	1200	240
PI3K δ	950	190
Akt1	>10,000	>2000
DNA-PK	600	120

Summary of Findings: The data indicates that **ZX782** is a potent and highly selective inhibitor of mTOR. It demonstrates significantly lower activity against various isoforms of PI3K and very weak activity against Akt1, a downstream component of the pathway. The selectivity against DNA-PK, another member of the PIKK family, is over 100-fold. This high degree of selectivity is crucial for minimizing off-target effects and potential toxicities in a therapeutic context.

Experimental Protocols

The following is a detailed methodology for the in vitro kinase inhibition assay used to generate the comparative data.

LanthaScreen™ Eu Kinase Binding Assay (Illustrative Protocol)

This assay quantifies the binding of the test compound to the kinase of interest by measuring the displacement of a fluorescently labeled tracer from the kinase's ATP-binding site.

Materials:

- Recombinant human kinases (mTOR, PI3K α , PI3K β , PI3K δ , Akt1, DNA-PK)
- LanthaScreen™ Eu-anti-Tag Antibody
- Alexa Fluor™ 647-labeled Kinase Tracer

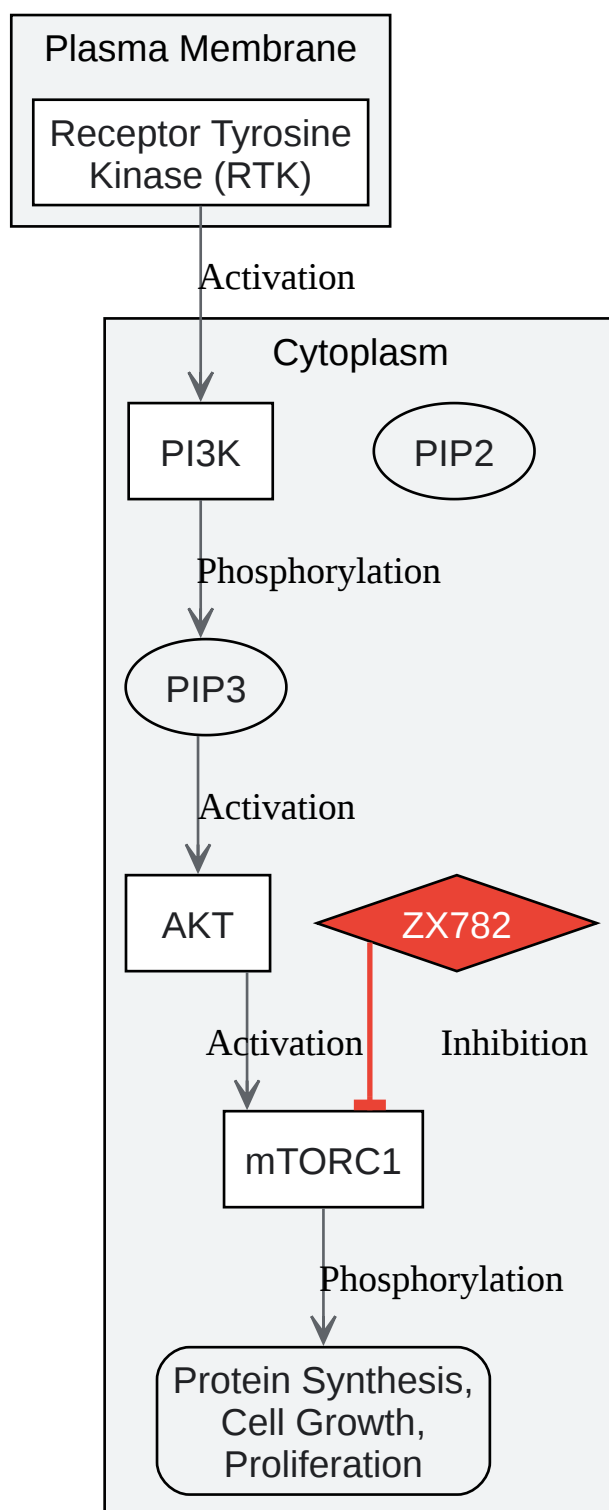
- Kinase Buffer A (50 mM HEPES pH 7.5, 10 mM MgCl₂, 1 mM EGTA, 0.01% Brij-35)
- **ZX782** stock solution (10 mM in DMSO)
- 384-well microplates

Procedure:

- **Compound Dilution:** A 10-point serial dilution of **ZX782** is prepared in DMSO, followed by an intermediate dilution in Kinase Buffer A to achieve a 3X final assay concentration.
- **Kinase/Antibody Mixture Preparation:** The respective kinase and the Eu-labeled anti-tag antibody are diluted in Kinase Buffer A to a 3X final concentration.
- **Tracer Preparation:** The Alexa Fluor™ 647-labeled tracer is diluted to a 3X final concentration in Kinase Buffer A.
- **Assay Assembly:**
 - 5 µL of the 3X serially diluted **ZX782** is added to the wells of a 384-well plate.
 - 5 µL of the 3X kinase/antibody mixture is then added to each well.
 - The reaction is initiated by adding 5 µL of the 3X tracer solution to each well.
- **Incubation:** The plate is incubated at room temperature for 60 minutes, protected from light.
- **Data Acquisition:** The plate is read on a TR-FRET-compatible plate reader, with excitation at 340 nm and emission measured at 615 nm and 665 nm.
- **Data Analysis:** The emission ratio (665 nm / 615 nm) is calculated. The IC₅₀ values are determined by fitting the emission ratio data versus the logarithm of the inhibitor concentration to a sigmoidal dose-response curve.

Visualizations

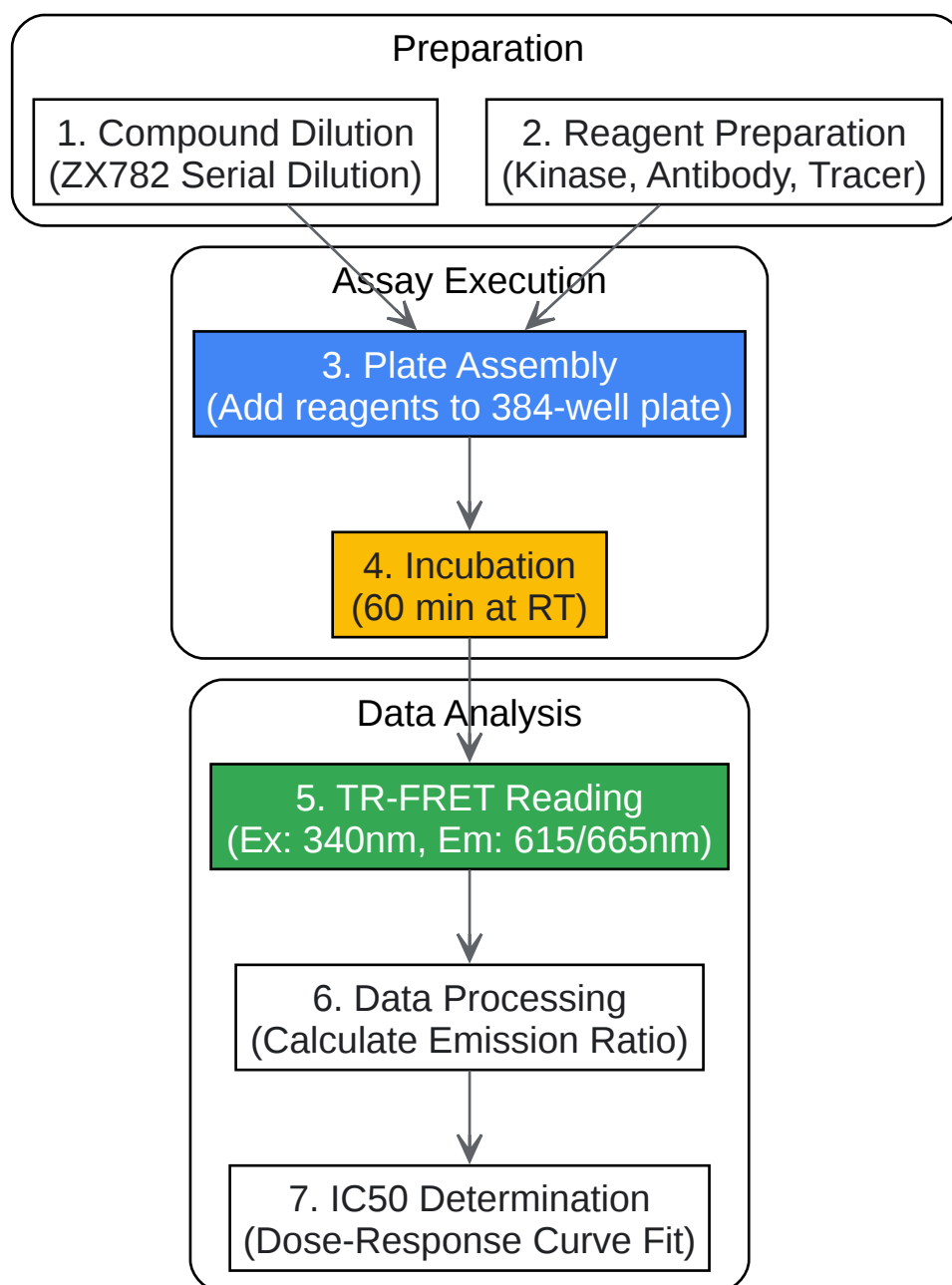
Signaling Pathway Diagram



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Caption: Simplified PI3K/AKT/mTOR signaling pathway with the inhibitory action of **ZX782**.

Experimental Workflow Diagram



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Caption: Workflow for determining kinase inhibitor IC₅₀ values using a TR-FRET assay.

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